

Discovery and history of Butyl 4-Carboxyphenyl Carbonate

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Compound of Interest

Compound Name: *Butyl 4-Carboxyphenyl Carbonate*

Cat. No.: *B078654*

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An In-depth Technical Guide to **Butyl 4-Carboxyphenyl Carbonate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Butyl 4-Carboxyphenyl Carbonate, also known as 4-(Butoxycarbonyl)benzoic acid, is an organic compound with the chemical formula $C_{12}H_{14}O_5$. While specific details regarding its initial discovery and a comprehensive history of its synthesis are not extensively documented in readily available literature, its chemical structure suggests its role as a potential building block in organic synthesis and medicinal chemistry. This guide provides a plausible synthesis route based on established chemical principles, details its known physicochemical properties, and discusses the potential for biological activity based on related compounds. Due to a lack of specific research on this molecule, this document also highlights areas where further investigation is warranted.

Physicochemical Properties

Butyl 4-Carboxyphenyl Carbonate is a white to almost white powder or crystalline solid. Its key physicochemical properties are summarized in the table below.[\[1\]](#)

Property	Value	Reference
CAS Number	14180-12-2	[1]
Molecular Formula	C ₁₂ H ₁₄ O ₅	[1]
Molecular Weight	238.24 g/mol	
Appearance	White to Almost white powder to crystal	[1]
Melting Point	144.0 to 148.0 °C	[1]
Purity	>98.0% (T)	[1]
Synonyms	4-Carboxyphenyl Butyl Carbonate, 4- (Butoxycarbonyl)benzoic acid	[1]

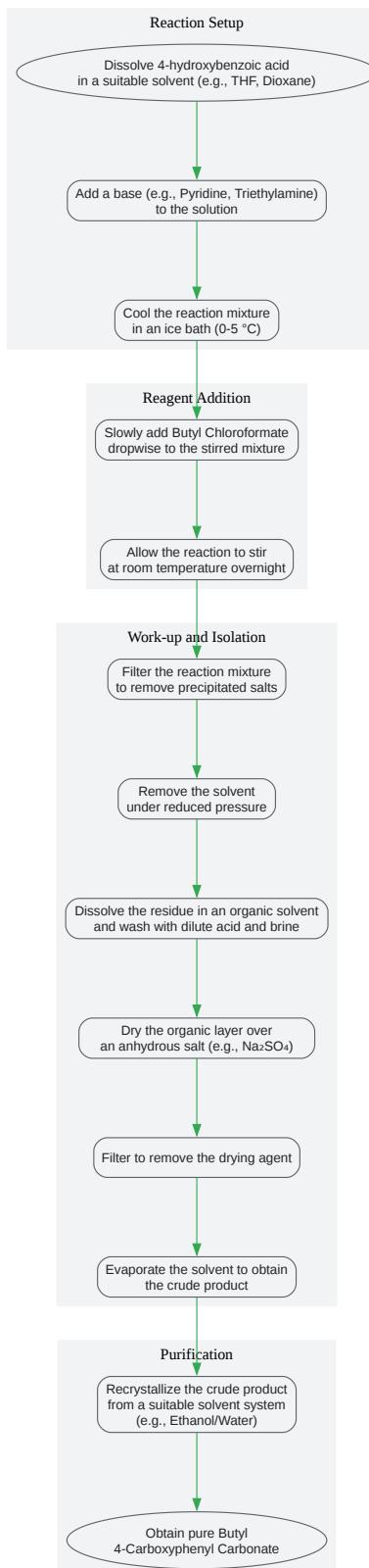
Plausible Synthesis Protocol

While a specific historical synthesis of **Butyl 4-Carboxyphenyl Carbonate** is not well-documented, a feasible synthetic route can be devised based on general methods for the preparation of aryl carbonates. The most probable pathway involves the reaction of 4-hydroxybenzoic acid with butyl chloroformate in the presence of a base.

Reaction Principle

The synthesis proceeds via a nucleophilic acyl substitution reaction. The phenoxide ion, generated from 4-hydroxybenzoic acid by a base, acts as a nucleophile and attacks the electrophilic carbonyl carbon of butyl chloroformate. The departure of the chloride ion results in the formation of the carbonate ester.

Experimental Workflow

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References

- 1. Butyl 4-Carboxyphenyl Carbonate | 14180-12-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
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